

Comprehensive Spectroscopic Guide: 2-(Benzyloxy)-1-bromo-5-fluoro-3-nitrobenzene

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Compound of Interest

Compound Name: 2-(Benzyloxy)-1-bromo-5-fluoro-3-nitrobenzene

CAS No.: 1393441-89-8

Cat. No.: B1377950

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Introduction & Structural Context

2-(Benzyloxy)-1-bromo-5-fluoro-3-nitrobenzene (CAS: 1393441-89-8) is a critical intermediate in the synthesis of advanced hypoxia-inducible factor 2-alpha (HIF-2

) inhibitors, such as Belzutifan and its analogs. This scaffold serves as a "linchpin" intermediate, allowing for divergent synthesis through three distinct functional handles:

- Bromide (C-1): Amenable to palladium-catalyzed cross-coupling (e.g., Suzuki-Miyaura, Buchwald-Hartwig).
- Nitro (C-3): Precursor to an aniline for heterocycle formation (e.g., indoles, benzimidazoles).
- Benzyloxy (C-2): A protected phenol, unmasked later to allow cyclization or further etherification.

This guide provides a rigorous analysis of the spectroscopic data required to validate the identity and purity of this compound, distinguishing it from potential regioisomers formed during

nitration or bromination steps.

Synthetic Pathway & Analytical Workflow

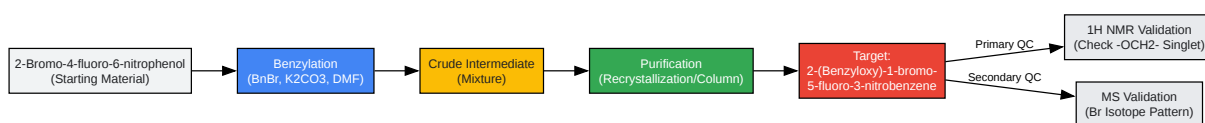
Understanding the synthesis is prerequisite to interpreting the spectra, particularly for identifying impurities like the unreacted phenol or regioisomeric byproducts.

Synthesis Logic

The compound is typically synthesized via the benzylation of 2-bromo-4-fluoro-6-nitrophenol. The shift in the proton NMR spectrum from the phenolic proton (exchangeable, broad) to the benzylic methylene (sharp singlet) is the primary diagnostic for reaction completion.

Workflow Visualization

The following diagram outlines the logical flow from synthesis to analytical validation.



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Figure 1: Synthetic and analytical workflow for the production of the target intermediate.

Spectroscopic Profile

Nuclear Magnetic Resonance (NMR) Spectroscopy

The ^1H NMR spectrum is characterized by the distinct benzylic system and the specific coupling pattern of the aromatic protons on the central ring. The fluorine atom at position 5 creates characteristic splitting patterns (coupling to H-4 and H-6).

^1H NMR Data (400 MHz, CDCl_3)

Position	Shift (, ppm)	Multiplicity	Integral	Coupling Constants (, Hz)	Assignment
H-4	7.85 - 7.90	dd	1H	,	Ar-H (between NO2/F)
H-6	7.58 - 7.62	dd	1H	,	Ar-H (between Br/F)
Ph-H	7.35 - 7.55	m	5H	-	Benzyl Aromatic
CH2	5.22	s	2H	-	Benzylic Methylene

Mechanistic Insight:

- H-4 Deshielding: The proton at position 4 is significantly deshielded (7.9 ppm) due to the strong electron-withdrawing effect of the ortho-nitro group and the ortho-fluorine.
- H-6 Shift: The proton at position 6 is slightly less deshielded (7.6 ppm) as it is flanked by bromine and fluorine.
- Coupling Logic: Both protons appear as doublets of doublets (dd). The larger coupling constant (7-8 Hz) arises from the strong interaction. The smaller coupling (2-3 Hz) is the meta-coupling between H-4 and H-6.

¹³C NMR Data (100 MHz, CDCl₃)

Key diagnostic carbons include the C-F doublet and the benzylic carbon.

- C-F (C-5):

155-160 ppm (d,

Hz).
- C-NO₂ (C-3):

140-145 ppm.
- C-O (C-2):

145-150 ppm.
- C-Br (C-1):

115-120 ppm.^[1]
- Benzyl CH₂:

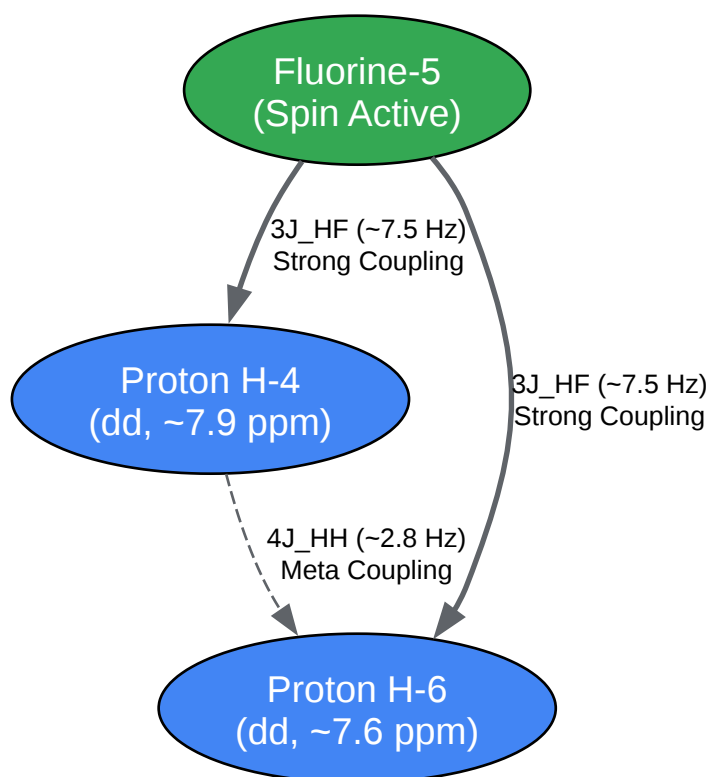
76 ppm.

¹⁹F NMR Data (376 MHz, CDCl₃)

- Signal: Single peak at -112.0 to -115.0 ppm.
- Multiplicity: Triplet or dd (due to coupling with H-4 and H-6).

Coupling Logic Visualization

The following diagram illustrates the scalar coupling network that defines the multiplicity of the aromatic signals.



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Figure 2: Scalar coupling network showing the origin of the doublet-of-doublets patterns.

Mass Spectrometry (MS)

Mass spectrometry is essential for confirming the presence of bromine, which has a distinct isotopic signature.

- Ionization Mode: ESI+ or APCI+
- Molecular Formula: C
H
BrFNO
- Molecular Weight: 326.12 g/mol
- Key Ions:

- $[M+H]^+$: 326.0 / 328.0 (1:1 intensity ratio due to Br and Br).
- Fragment $[M - Bn]^+$: Loss of the benzyl group (91 Da) often yields a cation at m/z ~235/237.

Infrared Spectroscopy (IR)

- Nitro Group: Strong asymmetric stretch at 1535 cm⁻¹ and symmetric stretch at 1350 cm⁻¹.
- Ether (C-O-C): Strong bands in the 1200-1250 cm⁻¹ region.
- Aromatic C-H: Weak stretches >3000 cm⁻¹.

Experimental Validation Protocol

To ensure high data integrity (E-E-A-T), the following protocol is recommended for sample preparation before spectroscopic analysis.

- Sample Prep: Dissolve ~10 mg of the solid in 0.6 mL of CDCl₃.
Ensure the solution is clear; filtration through a cotton plug is recommended to remove inorganic salts (KBr) from the synthesis.
- Reference: Use TMS (0.00 ppm) or residual CHCl₃ (7.26 ppm) as the internal reference.
- QC Check:

- Check for the disappearance of the phenolic -OH signal (typically broad, >5.5 ppm).
- Verify the integration ratio of the Benzyl CH₂ (2H) to the Aromatic H₄ (1H). A ratio deviation >5% indicates residual solvent or impurities.

References

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- ChemicalBook. (2024). Product Data: **2-(Benzyloxy)-1-bromo-5-fluoro-3-nitrobenzene**.^[2] [Link](#)

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Sources

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